

Application Notes and Protocols: JBI-802 in Combination with Immunotherapy

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Compound of Interest

Compound Name: *Jbi-802*

Cat. No.: *B16328611*

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Introduction

JBI-802 is a first-in-class, orally available small molecule that acts as a dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6). These enzymes are key components of the Co-repressor of Repressor Element-1 Silencing Transcription (CoREST) complex, a critical regulator of gene expression. By targeting both LSD1 and HDAC6, **JBI-802** modulates the tumor microenvironment and enhances anti-tumor immunity, showing promise in combination with immunotherapy, particularly in overcoming resistance to immune checkpoint inhibitors.^{[1][2][3]} Preclinical and early clinical studies have demonstrated the potential of **JBI-802** to sensitize tumors to immunotherapy, offering a novel therapeutic strategy for cancers with poor response to current treatments, such as those with STK11 mutations.^{[1][3][4][5]}

These application notes provide an overview of the preclinical and clinical data on **JBI-802** in combination with immunotherapy, along with detailed protocols for key experiments to facilitate further research and development.

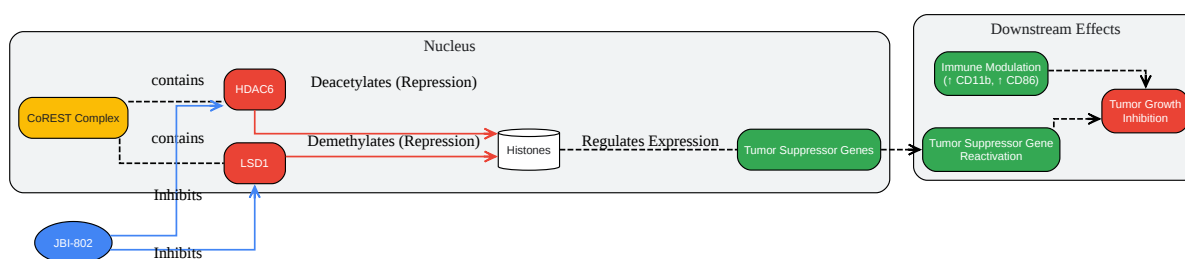
Mechanism of Action: Dual Inhibition of LSD1 and HDAC6

JBI-802 exerts its anti-tumor effects through the simultaneous inhibition of LSD1 and HDAC6 within the CoREST complex. This dual inhibition leads to a multi-faceted anti-cancer response:

- **Epigenetic Reprogramming:** Inhibition of LSD1, a histone demethylase, and HDAC6, a histone deacetylase, leads to the reactivation of aberrantly silenced tumor suppressor genes. [6][7]
- **Immune Modulation:** **JBI-802** has been shown to modulate the tumor microenvironment by increasing the expression of myeloid maturation markers such as CD11b and CD86.[8] This suggests a shift towards a more immune-active environment.
- **Synergistic Anti-Tumor Activity:** The combined inhibition of LSD1 and HDAC6 has demonstrated superior anti-tumor efficacy compared to the inhibition of either target alone in preclinical models.[2][9]

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **JBI-802** in the context of the CoREST complex and its downstream effects.



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Caption: Proposed mechanism of action of **JB1-802**.

Preclinical and Clinical Data

In Vitro Activity

JB1-802 has demonstrated potent enzymatic inhibition of LSD1 and HDAC6, leading to significant anti-proliferative activity across a range of hematological and solid tumor cell lines. [\[10\]](#)[\[11\]](#)

Parameter	Value	Reference
LSD1 IC50	~5-55 nM	[11] [12]
HDAC6 IC50	~11-48 nM	[11] [12]
Cell Line EC50 (Range)	0.01 - 0.4 μ M	[10] [11]

Table 1: In Vitro Potency and Anti-proliferative Activity of **JB1-802**.

In Vivo Efficacy

Preclinical studies in syngeneic mouse models, such as the CT-26 colon carcinoma model, have shown that **JB1-802** in combination with immune checkpoint inhibitors (e.g., anti-PD-1/PD-L1 antibodies) results in enhanced tumor growth inhibition compared to either agent alone.[\[13\]](#) [\[14\]](#)

Animal Model	Treatment	Outcome	Reference
CT-26 Syngeneic Model	JB1-802 + anti-PD-1/PD-L1 mAb	Stronger tumor growth inhibition	[13]
Erythroleukemia Xenograft	JB1-802 (oral administration)	Dose-dependent tumor growth suppression	[8]
Multiple Myeloma Xenograft	JB1-802 (25 mg/kg, p.o.)	Significant anti-tumor activity	[12]

Table 2: In Vivo Anti-tumor Efficacy of **JB1-802**.

Clinical Data

Early clinical data from a Phase I/II trial in patients with advanced solid tumors has shown that **JB1-802** is well-tolerated and demonstrates anti-tumor activity, particularly in immunotherapy-resistant non-small cell lung cancer (NSCLC) patients, including those with STK11 mutations. [1][4][12] A clinical trial (NCT07207395) is underway to evaluate **JB1-802** alone and in combination with pembrolizumab in patients with STK11-mutated NSCLC.[15]

Indication	Patient Population	JB1-802 Dose	Key Findings	Reference
Advanced Solid Tumors	Immunotherapy-refractory	10 mg daily (4 days on/3 days off)	Well-tolerated; anti-tumor activity observed	[4][12]
NSCLC (STK11 mutation)	Immunotherapy-refractory	10 mg daily	Confirmed partial response (39% tumor reduction) in one patient	[1][4]
NSCLC (liver metastasis)	Immunotherapy-refractory	10 mg daily	>50% shrinkage of liver metastasis in one patient	[1][4]

Table 3: Summary of Preliminary Clinical Data for **JB1-802**.

Experimental Protocols

In Vitro Cell Proliferation Assay (Alamar Blue Assay)

This protocol describes a method to assess the anti-proliferative activity of **JB1-802** in cancer cell lines.

Materials:

- Cancer cell lines (e.g., HEL 92.1.7, MM.1S, CT-26)

- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **JB1-802** (stock solution in DMSO)
- Alamar Blue reagent
- 96-well clear-bottom black plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium.
- Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂.
- Prepare serial dilutions of **JB1-802** in complete medium. A typical concentration range to test would be from 0.01 μ M to 10 μ M. Include a vehicle control (DMSO).
- Add 100 μ L of the medium containing the different concentrations of **JB1-802** or vehicle control to the respective wells.
- Incubate the plate for 72 to 144 hours at 37°C and 5% CO₂.
- Add 20 μ L of Alamar Blue reagent to each well and incubate for 2-4 hours at 37°C.
- Measure fluorescence at an excitation of 560 nm and an emission of 590 nm using a microplate reader.
- Calculate the EC₅₀ values using appropriate software (e.g., GraphPad Prism).

Western Blot Analysis of Pharmacodynamic Biomarkers

This protocol is for determining the effect of **JB1-802** on the levels of acetylated α -tubulin (a marker of HDAC6 inhibition) and H3K4me₂ (a marker of LSD1 inhibition).

Materials:

- Cancer cell lines
- **JB1-802**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-acetylated- α -tubulin, anti-H3K4me2, anti- α -tubulin, anti-histone H3)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Treat cells with various concentrations of **JB1-802** for a specified time (e.g., 24-48 hours).
- Lyse the cells and quantify protein concentration using the BCA assay.
- Separate 20-30 μ g of protein per lane on an SDS-PAGE gel.
- Transfer the proteins to a PVDF membrane.
- Block the membrane for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.

- Detect the signal using a chemiluminescent substrate and an imaging system.
- Quantify band intensities using image analysis software.

In Vivo Syngeneic Tumor Model (CT-26)

This protocol outlines a representative in vivo study to evaluate the combination of **JB1-802** and an immune checkpoint inhibitor.

Materials:

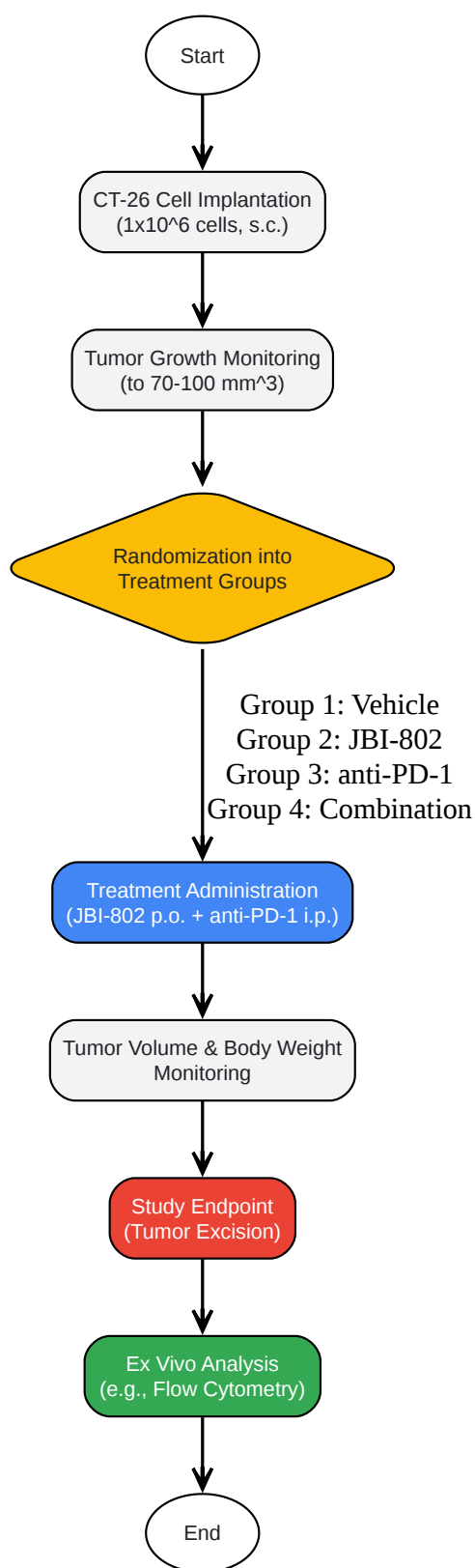
- BALB/c mice (6-8 weeks old)
- CT-26 colon carcinoma cells
- **JB1-802** (formulated for oral gavage)
- Anti-mouse PD-1 or PD-L1 antibody (or isotype control)
- Matrigel
- Calipers

Procedure:

- Inject 1×10^6 CT-26 cells subcutaneously into the flank of BALB/c mice.
- Monitor tumor growth until tumors reach an average volume of 70-100 mm³.
- Randomize mice into treatment groups (e.g., Vehicle, **JB1-802**, anti-PD-1, **JB1-802** + anti-PD-1).
- Administer **JB1-802** daily by oral gavage at a predetermined dose (e.g., 25-50 mg/kg).
- Administer the anti-PD-1 antibody intraperitoneally at a specified dose and schedule (e.g., 10 mg/kg, twice a week).
- Measure tumor volume with calipers every 2-3 days.

- Monitor body weight and overall health of the animals.
- At the end of the study, tumors can be excised for further analysis (e.g., flow cytometry for immune cell infiltration).

Experimental Workflow for In Vivo Combination Study



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Caption: Workflow for a syngeneic in vivo combination study.

Conclusion

JB1-802, as a dual inhibitor of LSD1 and HDAC6, represents a promising therapeutic agent, particularly in combination with immunotherapy. Its ability to modulate the tumor microenvironment and overcome resistance to immune checkpoint inhibitors warrants further investigation. The protocols provided herein serve as a guide for researchers to explore the full potential of **JB1-802** in various cancer models and to further elucidate its mechanism of action.

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